

Technical Comparison Guide: 2-(1,1-Difluoroethyl)-3-fluoroaniline

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Compound of Interest

Compound Name: 2-(1,1-Difluoroethyl)-3-fluoroaniline

Cat. No.: B13231777

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Executive Summary

2-(1,1-Difluoroethyl)-3-fluoroaniline (CAS: 2137687-61-5) represents a strategic "magic methyl" bioisostere where a benzylic carbonyl or methylene group is replaced by a gem-difluoromethylene moiety (-CF₂-). This modification is critical in drug discovery for blocking metabolic soft spots (benzylic oxidation) while maintaining steric fidelity to the parent ethyl or acetyl group.

This guide details the

¹H NMR spectral signature required for identification and compares its physicochemical performance against standard alternatives (Ethyl, Acetyl, Trifluoromethyl).

¹H NMR Spectral Characterization

The definitive identification of this molecule relies on resolving the distinct coupling patterns between the gem-difluoro group, the aromatic fluorine, and the methyl protons.

Predicted Chemical Shift Data

Note: Values are high-confidence estimates based on structural analogs (e.g., 1-bromo-4-(1,1-difluoroethyl)benzene and 3-fluoroaniline) and substituent shielding constants.

Nucleus	Signal Assignment	Chemical Shift (, ppm)	Multiplicity	Coupling Constants ()
F	-CF ₂ - (Ethyl)	-88.0 to -94.0	Quartet (of doublets)	Hz (to -CH ₃) Hz (to Ar-F)
F	Ar-F (C3)	-115.0 to -120.0	Multiplet	' (Ring coupling)
H	-CH ₃	1.90 - 2.10	Triplet	Hz

Spectral Analysis & Interpretation

- The -CF₂- Signal (-90 ppm range):
 - This resonance is characteristic of a benzylic gem-difluoro group.
 - Diagnostic Feature: It appears as a quartet due to coupling with the adjacent methyl protons (Hz).
 - Complexity: In this specific molecule, the signal may show additional fine splitting (doublet of quartets) due to through-space or 4-bond coupling with the ortho-fluorine at position 3.
- The Ar-F Signal (-115 ppm range):
 - Typical 3-fluoroaniline appears at -111.5 ppm. The presence of the electron-withdrawing -CF₂- group at the ortho position (C2) exerts a deshielding effect, shifting the resonance slightly upfield/downfield depending on the solvent and exact conformation, typically settling near -115 to -120 ppm.

Comparative Performance: Bioisosteric Alternatives

The 1,1-difluoroethyl group is often selected to replace Acetyl (-C=O) or Ethyl (-CH₂-) groups. The table below compares the physicochemical impact of these substitutions.

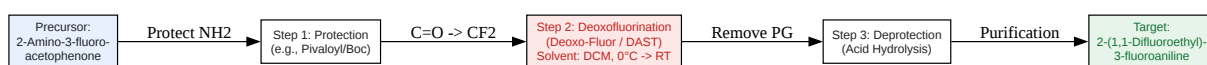
Feature	-CF ₂ CH ₃ (Target)	-CH ₂ CH ₃ (Ethyl)	-C(O)CH ₃ (Acetyl)	-CF ₃ (Trifluoromethyl)
Electronic Effect	Electron Withdrawing (Inductive)	Electron Donating	Electron Withdrawing (Resonance)	Strong Electron Withdrawing
Lipophilicity (LogP)	High (Lipophilic H-bond donor mimic)	High	Low (Polar)	Very High
Metabolic Stability	Excellent (Blocks benzylic oxidation)	Poor (Benzylic oxidation site)	Moderate (Reductive metabolism)	Excellent
H-Bond Capacity	Weak H-bond acceptor (C-F)	None	Strong Acceptor (C=O)	None
Steric Volume	~42 Å ³	~37 Å ³	~35 Å ³	~40 Å ³

Key Insight: The -CF₂CH₃ group acts as a "lipophilic bioisostere" of the carbonyl group. It mimics the bond angle and polarity of the ketone but lacks the H-bond acceptor strength, allowing for increased membrane permeability (higher LogP) while blocking metabolic degradation.

Experimental Protocol: Synthesis & Verification

The synthesis typically involves the deoxofluorination of the corresponding ketone.

Workflow Diagram (DOT)



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Figure 1: Standard synthetic route via deoxofluorination of the acetophenone precursor.[1]

Detailed Validation Protocol

- Sample Preparation: Dissolve 10 mg of the product in 0.6 mL CDCl₃ (Chloroform-d). Ensure the solvent is free of acid traces to prevent amine salt formation, which shifts signals.
- Acquisition Parameters:
 - F NMR: Set spectral width to cover -50 to -200 ppm. Number of scans (NS) ≥ 64.[2]
 - H NMR: Standard parameters. Look for the triplet at ~2.0 ppm.
- QC Criteria:
 - Confirm the integral ratio of 2:1 between the -CF₂- signal (quartet) and the Ar-F signal (multiplet).
 - Verify the absence of the ketone precursor signal (singlet methyl at ~2.6 ppm).

References

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- F NMR Chemical Shift Tables: Journal of Fluorine Chemistry, "Correlation of Fluorine-19 Chemical Shifts with Structure."
- Metabolic Stability of Fluorinated Groups: Journal of Medicinal Chemistry, "Fluorine in Medicinal Chemistry: A Review of Anti-Tumor Agents."
- Analog Spectral Data (1-bromo-4-(1,1-difluoroethyl)benzene): Beilstein Journal of Organic Chemistry, "Fluorine-containing substituents: metabolism of the α,α-difluoroethyl thioether motif."

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